

Comparative Guide to Validated HPLC Methods for Brompheniramine Quantification Following ICH Guidelines

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This guide provides a comprehensive comparison of various validated High-Performance Liquid Chromatography (HPLC) methods for the quantification of brompheniramine in pharmaceutical formulations. The methodologies discussed have been validated in accordance with the International Council for Harmonisation (ICH) guidelines, ensuring their suitability for quality control and drug development applications.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Introduction to Brompheniramine and HPLC Method Validation

Brompheniramine is an antihistamine belonging to the propylamine class, commonly used to treat symptoms of the common cold and allergic rhinitis. Accurate and precise quantification of brompheniramine in pharmaceutical products is crucial for ensuring safety and efficacy. HPLC is a widely used analytical technique for this purpose due to its high resolution, sensitivity, and specificity.

The validation of an analytical procedure, as per ICH guidelines, is the process by which it is established, by laboratory studies, that the performance characteristics of the procedure meet

the requirements for the intended analytical applications.^{[4][5][6][7][8]} Key validation parameters include:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components.^{[5][6]}
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte.^{[5][6]}
- **Accuracy:** The closeness of the test results obtained by the method to the true value.^{[5][6]}
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample.^{[5][6]} This includes repeatability (intra-day precision) and intermediate precision (inter-day precision).
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- **Limit of Quantitation (LOQ):** The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- **Robustness:** A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

Comparative Analysis of Validated HPLC Methods

The following tables summarize the performance characteristics of different validated HPLC methods for the quantification of brompheniramine, often in combination with other active pharmaceutical ingredients (APIs).

Table 1: Chromatographic Conditions of Validated HPLC Methods

Method	Stationary Phase (Column)	Mobile Phase	Flow Rate (mL/min)	Detection Wavelength (nm)	Retention Time (min)
Method A	Chromatopak C18 (25cm × 4.6 mm i.d.×5 µm)	Methanol: Acetonitrile: 0.025 M Phosphate Buffer (50:25:25 v/v/v)	Not Specified	265	12.219 (as Chlorpheniramine)
Method B	Cyano column (5 µm particle size)	10mM triethylamine-phosphoric acid buffer (pH 4.0) and MeOH (35:65, v/v)	1.0	215	6.69 (as Chlorpheniramine)
Method C	Varian C18, 150 x 4.6 mm, 5µ	Not Specified	1.5	Not Specified	Not Specified
Method D	C18 column (250mm× 4.6, 5µm)	Phosphate buffer (pH 3) and acetonitrile (60:40 v/v)	1.0	265	2.44 (as Chlorpheniramine)

Table 2: Validation Parameters of Different HPLC Methods

Parameter	Method A	Method B	Method C	Method D
Linearity Range (µg/mL)	5.0–30.0 (as Chlorpheniramine)	Not Specified	Not Specified	Not Specified
Correlation Coefficient (r ²)	0.9988 (as Chlorpheniramine)	> 0.99	Not Specified	0.999
Accuracy (% Recovery)	Not Specified	bias < 2.0%	98.6% - 104.1%	98-102%
Precision (%RSD)	< 2.0%	< 2.0%	0.87% - 3.57%	< 2.0%
LOD (µg/mL)	Not Specified	Not Specified	0.126 (as impurity)	Not Specified
LOQ (µg/mL)	Not Specified	Not Specified	0.266 (as impurity)	Not Specified

Experimental Protocols

Below are the detailed methodologies for the key experiments cited in the comparison tables.

Method A: Simultaneous Estimation of Bromhexine hydrochloride, Chlorpheniramine maleate, Dextromethorphan hydrobromide and Guaiphenesin[2]

- Apparatus: A High-Performance Liquid Chromatograph with a UV detector.
- Chromatographic Conditions:
 - Column: Chromatopak C18 (25cm × 4.6 mm i.d.×5 µm).[2]
 - Mobile Phase: A mixture of methanol, acetonitrile, and 0.025 M phosphate buffer in the ratio of 50:25:25 (v/v/v).[2]
 - Detection: UV detection at 265 nm.[2]

- Validation Procedures: The method was validated according to ICH guidelines for linearity, precision, and accuracy.[2] Linearity was assessed over a concentration range of 5.0-30.0 µg/ml for Chlorpheniramine maleate, and the correlation coefficient was found to be 0.9988. [2]

Method B: Simultaneous Determination of Bromhexine, Chlorpheniramine, Paracetamol, and Pseudoephedrine[3][9]

- Apparatus: A High-Performance Liquid Chromatograph with a UV detector.
- Chromatographic Conditions:
 - Column: Cyano column (5 µm particle size).[3][9]
 - Mobile Phase: An isocratic mobile phase consisting of a mixture of 10mM triethylamine-phosphoric acid buffer (pH 4.0) and methanol (35:65, v/v).[3][9]
 - Flow Rate: 1.0 mL/min.[3][9]
 - Detection: UV detection at 215 nm.[3][9]
- Validation Procedures: The method was validated as per ICH guidelines, demonstrating linearity ($r > 0.99$), accuracy (bias $< 2.0\%$), and repeatability (RSD $< 2.0\%$).[3][9]

Method C: Quantification of (4-Bromophenyl){Pyridine-2-Yl} Acetonitrile Impurity in Brompheniramine Maleate[10]

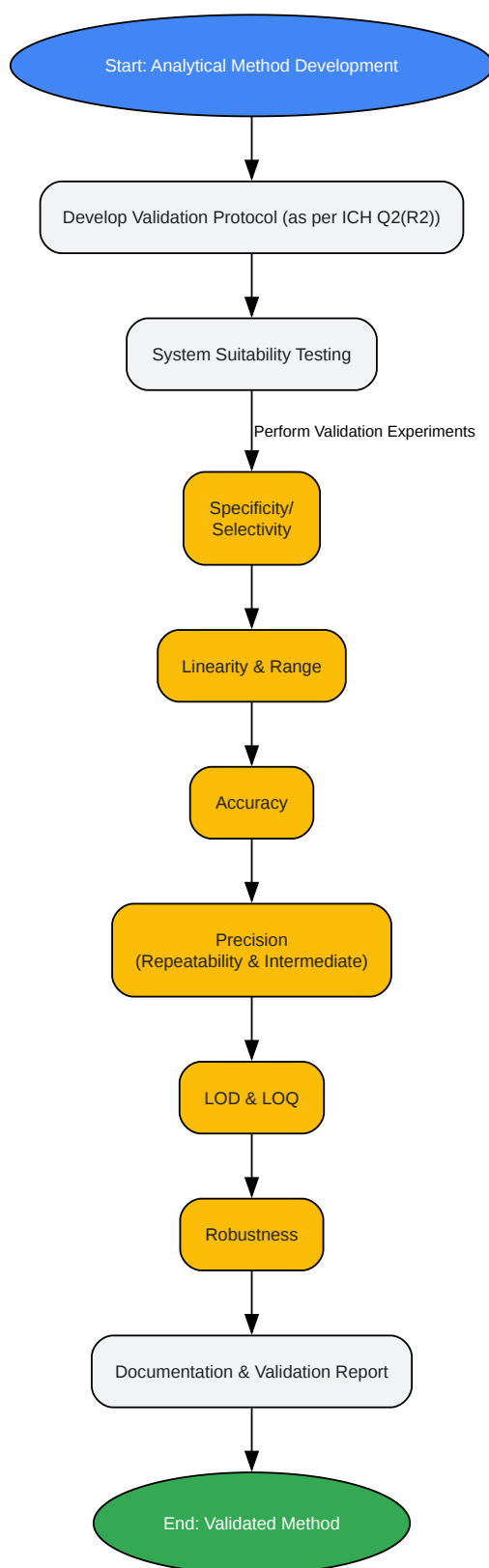
- Apparatus: Waters HPLC system with a PDA detector.
- Chromatographic Conditions:
 - Column: Varian C18, 150 x 4.6 mm, 5µ.[10]
 - Flow Rate: 1.5 mL/min.[10]
- Validation Procedures: The method was validated as per ICH requirements for specificity, linearity, accuracy, precision, and robustness.[10] Accuracy was demonstrated by recovery studies at different levels, with recovery values between 98.6% and 104.1%.[10]

Method D: Assay of Chlorpheniramine Maleate Injection[11]

- Apparatus: A High-Performance Liquid Chromatograph with a photodiode array detector.
- Chromatographic Conditions:
 - Column: C18 column (250mm× 4.6, 5μm).[11]
 - Mobile Phase: A mixture of phosphate buffer (pH 3 adjusted with Ortho Phosphoric Acid) and acetonitrile in the ratio of 60:40 (v/v).[11]
 - Flow Rate: 1.0 mL/min.[11]
 - Detection: UV detection at 265 nm.[11]
- Validation Procedures: The method was validated according to ICH guidelines for linearity, precision, accuracy, robustness, and specificity.[11] The linearity was established with a correlation coefficient of 0.999, and the accuracy was confirmed with recovery rates between 98% and 102%.[11]

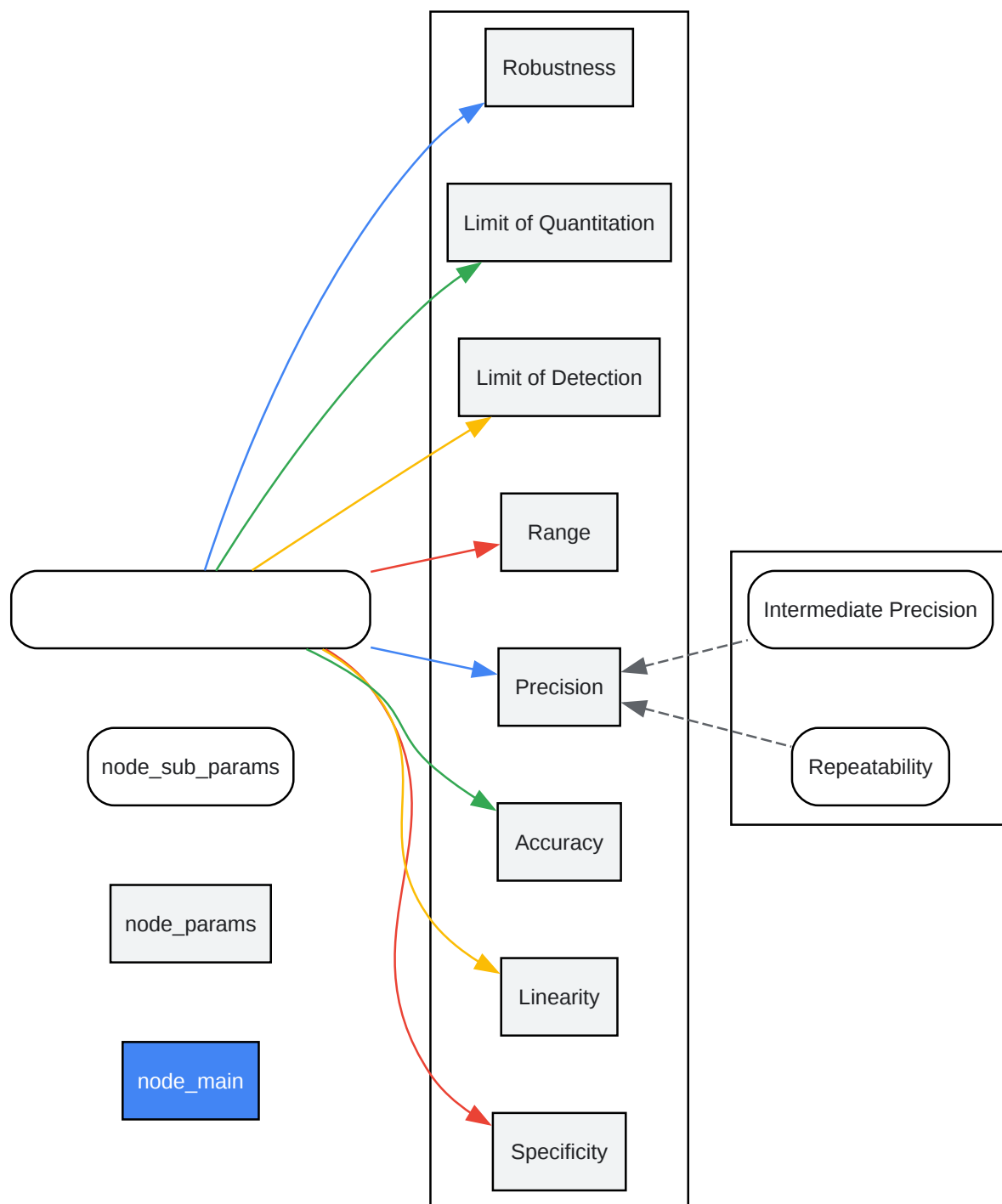
Visualizations

The following diagrams illustrate the typical workflow for HPLC method validation and the logical relationship between different validation parameters as per ICH guidelines.



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Caption: A typical workflow for HPLC method validation as per ICH guidelines.



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Caption: Interrelation of key validation parameters defined by ICH Q2(R2).

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